

Technical Guide: Physicochemical Properties of 1-Propylcyclohexanol

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Compound of Interest

Compound Name: 1-Propylcyclohexanol

Cat. No.: B1594168

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Introduction

1-Propylcyclohexanol is a tertiary alcohol with a propyl group and a hydroxyl group attached to the same carbon atom of a cyclohexane ring. A thorough understanding of its fundamental physicochemical properties, such as its molecular weight, is crucial for its application in various research and development contexts, including its potential use as a synthetic intermediate or a building block in medicinal chemistry. This document provides a detailed overview of the molecular weight of **1-Propylcyclohexanol**, supported by relevant data and a generalized experimental protocol for its determination.

Molecular Composition and Weight

The molecular weight of a compound is a critical parameter, influencing its physical and pharmacological properties. It is determined by the sum of the atomic weights of its constituent atoms.

Chemical Formula

The chemical formula for **1-Propylcyclohexanol** is $C_9H_{18}O$.^{[1][2][3][4]} This indicates that each molecule of **1-Propylcyclohexanol** contains nine carbon atoms, eighteen hydrogen atoms, and one oxygen atom.

Quantitative Data for Molecular Weight Calculation

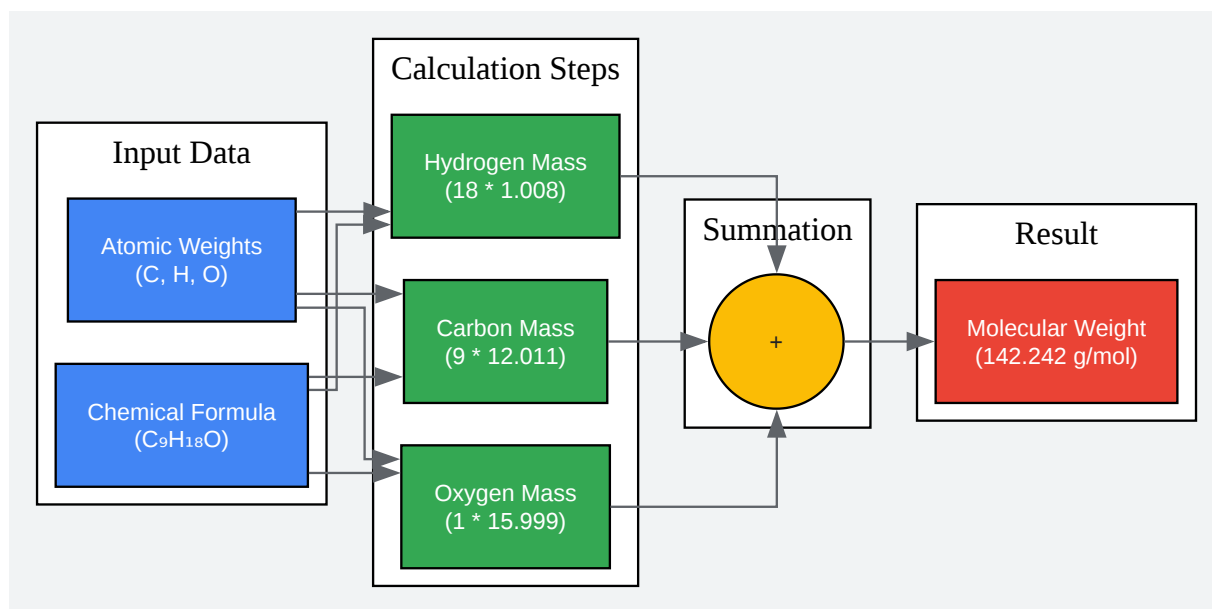
The molecular weight is calculated using the standard atomic weights of carbon, hydrogen, and oxygen. The table below summarizes the necessary quantitative data.

Element	Symbol	Quantity	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	9	12.011[5][6][7]	108.099
Hydrogen	H	18	1.008[8][9][10][11]	18.144
Oxygen	O	1	15.999[12][13][14]	15.999
Total			142.242	

The calculated molecular weight of **1-Propylcyclohexanol** is 142.242 g/mol .[2][3][4]

Logical Relationship for Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of **1-Propylcyclohexanol** from its chemical formula and the atomic weights of its constituent elements.



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*Calculation workflow for the molecular weight of **1-Propylcyclohexanol**.*

Experimental Protocol for Molecular Weight Determination

The molecular weight of **1-Propylcyclohexanol** can be experimentally verified using several analytical techniques. Mass spectrometry is a highly accurate method for this purpose.

Objective

To determine the molecular weight of a pure sample of **1-Propylcyclohexanol** using Gas Chromatography-Mass Spectrometry (GC-MS).

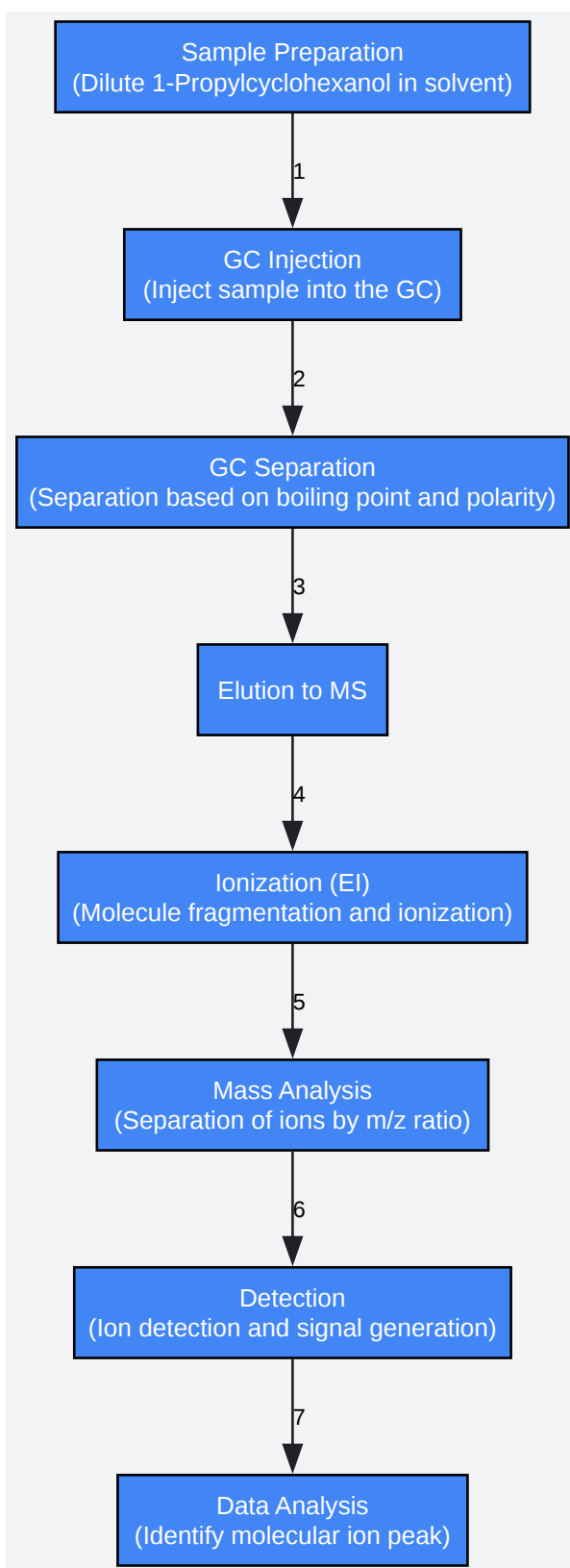
Materials and Instrumentation

- **1-Propylcyclohexanol** sample (≥98% purity)
- High-purity solvent (e.g., dichloromethane or methanol) for sample dilution
- Gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source

- Appropriate GC column (e.g., a non-polar capillary column)
- Microsyringe for sample injection

Experimental Workflow

The following diagram outlines the general workflow for the experimental determination of the molecular weight of **1-Propylcyclohexanol** using GC-MS.



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*General workflow for GC-MS analysis of **1-Propylcyclohexanol**.*

Procedure

- **Sample Preparation:** Prepare a dilute solution of **1-Propylcyclohexanol** (e.g., 1 mg/mL) in a suitable volatile solvent.
- **GC-MS Setup:** Set the GC oven temperature program to ensure good separation of the analyte from any impurities. Set the mass spectrometer to scan a relevant mass range (e.g., m/z 40-200).
- **Injection:** Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC inlet.
- **Data Acquisition:** The sample is vaporized and carried by an inert gas through the GC column, where it is separated from other components. The separated **1-Propylcyclohexanol** then enters the mass spectrometer.
- **Ionization and Fragmentation:** In the ion source, molecules are bombarded with electrons, leading to the formation of a molecular ion (M^+) and various fragment ions.
- **Mass Analysis:** The ions are accelerated and separated based on their mass-to-charge ratio (m/z).
- **Data Interpretation:** The resulting mass spectrum is analyzed. The peak with the highest m/z value that corresponds to the intact molecule is the molecular ion peak. For **1-Propylcyclohexanol**, this would be expected at approximately m/z 142.

Conclusion

The molecular weight of **1-Propylcyclohexanol** has been calculated to be 142.242 g/mol based on its chemical formula and the standard atomic weights of its constituent elements. This value can be experimentally confirmed with high accuracy using techniques such as mass spectrometry. A precise understanding of the molecular weight is fundamental for any further research or development involving this compound.

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